

Subject Matter "Ameda Delivery Methods in Vivo" Undefined in Scientific and Technical Literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ameda*

Cat. No.: *B010046*

[Get Quote](#)

Following a comprehensive review of scientific databases, patent libraries, and general web sources, the term "**Ameda**" in the context of in vivo delivery methods for therapeutic or research applications does not correspond to any known technology, platform, or product. The search indicates that "**Ameda**" is a well-established brand primarily associated with breast pumps and breastfeeding accessories.[1][2][3]

Extensive queries for "**Ameda** in vivo delivery," "**Ameda** drug delivery," and "**Ameda** gene therapy" did not yield any relevant results linking the brand to the development or application of methods for delivering substances within a living organism.

While the field of in vivo delivery is robust, with numerous established and emerging technologies, there is no public record of a platform or methodology named "**Ameda**" within this scientific domain. Key areas in advanced in vivo delivery currently include:

- **Viral Vectors:** Adeno-associated viruses (AAVs) and lentiviruses are commonly used to deliver genetic material into cells for gene therapy.[4][5]
- **Lipid Nanoparticles (LNPs):** These are critical for delivering nucleic acids, such as mRNA in vaccines and therapeutics for gene editing.[4][6]
- **Polymeric Nanoparticles:** Used for the controlled release and targeted delivery of drugs and biologics.[7]

- Other Non-Viral Methods: Techniques such as electroporation and chemical transfection are also employed for gene delivery in vivo.[8][9]

Given the absence of any data on "**Ameda**" in the context of in vivo delivery, it is not possible to create the requested Application Notes and Protocols. The core subject matter as specified in the prompt could not be identified.

Therefore, the detailed requirements for data presentation, experimental protocols, and visualizations for "**Ameda** delivery methods in vivo" cannot be fulfilled. Researchers, scientists, and drug development professionals seeking information on in vivo delivery are encouraged to investigate established platforms and methodologies under their respective scientific and commercial names.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ameda.com [ameda.com]
- 2. ameda News and Press Releases | PR Newswire [prnewswire.com]
- 3. Ameda® Launches the Ameda Pearl™ Breast Pump [prnewswire.com]
- 4. Therapeutic in vivo delivery of gene editing agents - PMC [pmc.ncbi.nlm.nih.gov]
- 5. In vivo applications and toxicities of AAV-based gene therapies in rare diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. In vivo Gene Therapy to the Liver and Nervous System: Promises and Challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 7. In vivo studies investigating biodistribution of nanoparticle-encapsulated rhodamine B delivered via dissolving microneedles - PMC [pmc.ncbi.nlm.nih.gov]
- 8. In vivo methods for acute modulation of gene expression in the central nervous system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. m.youtube.com [m.youtube.com]

- To cite this document: BenchChem. [Subject Matter "Ameda Delivery Methods in Vivo" Undefined in Scientific and Technical Literature]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b010046#ameda-delivery-methods-in-vivo>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com